TET-Assisted Bisulfite Sequencing (TAB-Seq): High-Resolution Mapping of the "Sixth Base"

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Compound of Interest

Compound Name: *5-(Hydroxymethyl)cytosine-d2,13C*

Cat. No.: *B1161647*

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Abstract

5-Hydroxymethylcytosine (5hmC) is a critical epigenetic mark, often termed the "sixth base," playing pivotal roles in neuronal development and tumorigenesis.[1][2] Standard bisulfite sequencing (BS-Seq) cannot distinguish 5hmC from 5-methylcytosine (5mC), confounding epigenetic analysis.[3][4] TET-assisted bisulfite sequencing (TAB-Seq) solves this by chemically protecting 5hmC via glucosylation before enzymatically oxidizing 5mC, allowing for the direct, single-base resolution sequencing of 5hmC.[1][5][6] This guide provides a rigorous, field-validated protocol for TAB-Seq, designed for researchers requiring high-fidelity epigenetic data.

Principle of Assay

The core challenge in 5hmC detection is that sodium bisulfite treatment deaminates unmodified Cytosine (C) to Uracil (U) but leaves both 5mC and 5hmC intact.[2][4][7] Consequently, standard BS-Seq reads both 5mC and 5hmC as Cytosine.[4][8]

TAB-Seq employs a biphasic enzymatic protection and oxidation strategy to differentiate these bases:

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- Protection (Glucosylation): T4 Phage

  -glucosyltransferase (

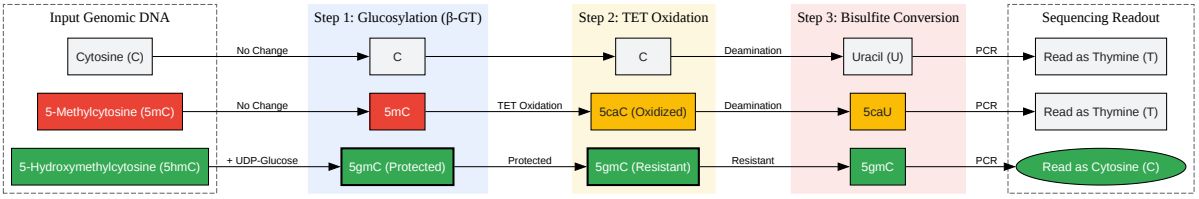
  -GT) transfers a glucose moiety from UDP-glucose to 5hmC, creating

  -glucosyl-5-hydroxymethylcytosine (5gmC). This modification sterically protects the base from subsequent enzymatic oxidation.

- Depletion (Oxidation): Recombinant TET1 protein (mTet1) oxidizes 5mC to 5-carboxylcytosine (5caC).[5] Note that 5gmC is resistant to this oxidation.

- Differentiation (Bisulfite Conversion): Sodium bisulfite deaminates 5caC (derived from 5mC) to 5-carboxyluracil (5caU), which is sequenced as Thymine. The protected 5gmC resists deamination and is sequenced as Cytosine.[2][4][9]

Mechanism Visualization



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Figure 1: Chemical fate of cytosine variants during TAB-Seq. Only 5hmC is read as Cytosine; both C and 5mC are read as Thymine.[9][10]

Experimental Workflow

Reagents & Equipment

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- Enzymes: T4

  -glucosyltransferase (NEB M0357), Mouse TET1 (mTET1) protein (Wisegene or similar).

- Controls: Unmethylated Lambda DNA (Promega D1521), 5mC and 5hmC spike-in controls (Zymo Research D5405).

- Kits: MethylCode Bisulfite Conversion Kit (Invitrogen) or EZ DNA Methylation-Gold Kit (Zymo).

- Buffer: UDP-Glucose (cofactor).

Step-by-Step Protocol

Phase A: Genomic DNA Preparation & Spike-in[2]

- Extraction: Isolate high-quality genomic DNA (gDNA) free of RNA and protein contamination.

- Fragmentation: Shear gDNA to 200–400 bp using a Covaris sonicator.

  - Why: Smaller fragments ensure efficient denaturation and enzymatic accessibility.

- Spike-in Addition (CRITICAL): Add the following controls to every sample before starting.

  - Lambda DNA (Unmethylated): 0.5% w/w. Checks bisulfite conversion rate (Target: >99% C->T).

  - 5mC Control (Fully Methylated): 0.1% w/w. Checks TET oxidation efficiency (Target: >95% 5mC->T).

  - 5hmC Control: 0.1% w/w. Checks

    -GT protection efficiency (Target: >95% retention as C).

Phase B: Glucosylation (Protection)[1][5][6]

- Mix 1-2 µg sheared gDNA with 1 µL T4

  -GT and 1 mM UDP-Glucose in 1x Buffer.

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- Incubate at 37°C for 1 hour.
- Optional: Add a second bolus of

  -GT and incubate for another hour to ensure 100% protection.
- Purify DNA using AMPure XP beads (1.8x ratio) or a column cleanup kit. Elute in 20 µL water.

Phase C: TET Oxidation (Depletion)

- Prepare the oxidation reaction:
  - Glucosylated DNA (from Phase B).
  - Recombinant mTET1 enzyme (1-2 µL depending on activity).
  - Oxidation Enhancer (Iron(II) solution,

    -ketoglutarate).
- Incubate at 37°C for 1 hour.
- Add Proteinase K (20 µg) and incubate at 50°C for 30 mins to degrade the TET enzyme.
- Purify DNA using AMPure XP beads.

Phase D: Bisulfite Conversion

- Process the oxidized DNA using the EZ DNA Methylation-Gold Kit.
- Modification: Perform the desulfonation step strictly according to the manufacturer's instructions, but ensure the denaturation step (98°C) is sufficient as 5gmC can be bulky.
- Elute in 10-15 µL elution buffer.

Phase E: Library Prep & Sequencing

- Use a methyl-seq compatible library prep kit (e.g., Accel-NGS Methyl-Seq).

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- PCR Amplification: Use a uracil-tolerant polymerase (e.g., KAPA HiFi Uracil+).
- Sequencing: Illumina NovaSeq/NextSeq. Target >300M reads for whole-genome or >100x coverage for targeted panels.

Critical Control Systems (Self-Validation)

A TAB-Seq experiment is only as valid as its controls. You must calculate three efficiency metrics for every sample.

Control Type	Expected Readout	Metric Calculated	Acceptance Criteria
Unmethylated Lambda	T	Bisulfite Conversion Rate	
5mC Synthetic Oligo	T	Oxidation Efficiency (Depletion of 5mC)	
5hmC Synthetic Oligo	C	Protection Efficiency (Retention of 5hmC)	

- Failure Mode 1 (High C in 5mC Control): Incomplete oxidation. Cause: Dead TET enzyme or inhibitor in gDNA. Result: False positive 5hmC calls.
- Failure Mode 2 (High T in 5hmC Control): Incomplete glucosylation. Cause: Bad UDP-glucose or

  -GT. Result: False negative 5hmC calls.

Bioinformatics Analysis

Standard BS-Seq pipelines (Bismark, BSMAP) can be used, but the interpretation of the "C" calls changes.

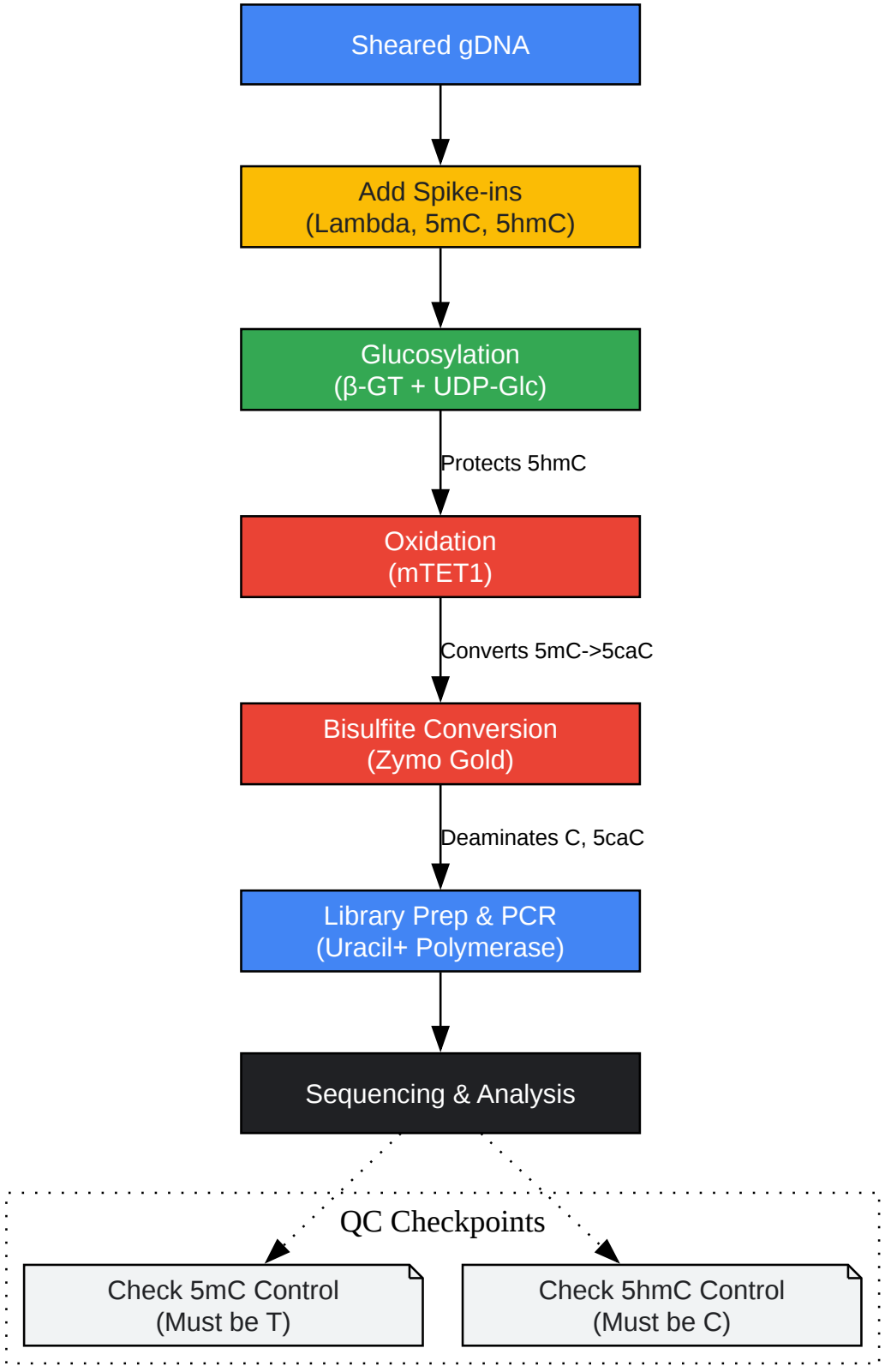
- Trimming: Trim adapters and low-quality bases (TrimGalore).
- Alignment: Map to the reference genome (bisulfite-converted reference).

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- Calling:
  - In TAB-Seq, a Cytosine (C) call = 5hmC.[1][6][11]
  - A Thymine (T) call = Unmethylated C OR 5mC.[1][5]
- Integration: To map 5mC, you must perform a parallel standard BS-Seq run.[4]
  - [8]

Workflow Visualization

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Figure 2: Operational workflow for TAB-Seq library preparation and data validation.

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Troubleshooting & Optimization

- Low Yield: The oxidation step is harsh and can degrade DNA.[9] Ensure input DNA is

  . If yield is low, reduce fragmentation slightly (larger fragments survive better) or increase PCR cycles (risk of duplication bias).

- Incomplete Oxidation: If 5mC controls show residual Cytosine, the TET reaction failed. Ensure the iron/

  -KG solution is fresh. Do not freeze-thaw TET enzyme repeatedly.

- Over-Oxidation: Excessive TET activity can theoretically attack protected 5gmC if glucosylation was partial. Always ensure the glucosylation step is driven to completion (excess enzyme/time).

References

- Yu, M., Hon, G. C., Szulwach, K. E., Song, C. X., Zhang, L., Kim, A., ... & He, C. (2012).[5][6][12] Base-resolution analysis of 5-hydroxymethylcytosine in the mammalian genome. Cell, 149(6), 1368-1380.

- Yu, M., Hon, G. C., Szulwach, K. E., Song, C. X., Jin, P., Ren, B., & He, C. (2012).[6] Tet-assisted bisulfite sequencing of 5-hydroxymethylcytosine.[3][4][5][7][8][11][13][14] Nature Protocols, 7(12), 2159-2170.[5][6]

- Booth, M. J., Branco, M. R., Ficz, G., Oxley, D., Krueger, F., Reik, W., & Balasubramanian, S. (2012). Quantitative sequencing of 5-methylcytosine and 5-hydroxymethylcytosine at single-base resolution. Science, 336(6083), 934-937.

- Zymo Research. (n.d.). 5-methylcytosine & 5-hydroxymethylcytosine DNA Standard Set.

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Sources

- 1. mdpi.com [mdpi.com]
- 2. Tet-Assisted Bisulfite Sequencing (TAB-seq) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. biorxiv.org [biorxiv.org]
- 4. oxBS-Seq, An Epigenetic Sequencing Method for Distinguishing 5mC and 5mhC - CD Genomics [cd-genomics.com]
- 5. Tet-assisted bisulfite sequencing of 5-hydroxymethylcytosine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. epigenie.com [epigenie.com]
- 7. neb.com [neb.com]
- 8. smithlabresearch.org [smithlabresearch.org]
- 9. TAB-Seq - Enseqlopedia [enseqlopedia.com]
- 10. TAB-Seq [illumina.com]
- 11. Bisulfite Sequencing: Introduction, Features, Workflow, and Applications - CD Genomics [cd-genomics.com]
- 12. epigenie.com [epigenie.com]
- 13. Tet-assisted Bisulfite Sequencing (TAB-seq) Service, Bisulfite Sequencing Service | CD BioSciences [epigenhub.com]
- 14. Tet-Assisted Bisulfite Sequencing (TAB-seq) - PubMed [pubmed.ncbi.nlm.nih.gov]

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